

# In-Depth Technical Guide: N-(4-Fluorophenyl)anthranilic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-(4-Fluorophenyl)anthranilic acid*

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## Introduction

**N-(4-Fluorophenyl)anthranilic acid** is an aromatic organic compound that belongs to the class of fenamic acid derivatives. Structurally, it is a derivative of anthranilic acid with a 4-fluorophenyl group attached to the amino group. This class of compounds is of significant interest in medicinal chemistry due to the diverse biological activities exhibited by its members, including anti-inflammatory, analgesic, and potential anticancer properties. This technical guide provides a comprehensive overview of the known physical properties of **N-(4-Fluorophenyl)anthranilic acid**, detailed experimental protocols for their determination, and insights into its synthesis and potential biological relevance.

## Core Physical Properties

A summary of the key physical and chemical properties of **N-(4-Fluorophenyl)anthranilic acid** is presented below. These properties are crucial for its handling, formulation, and application in various research and development settings.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>10</sub> FNO <sub>2</sub>	[1]
Molecular Weight	231.23 g/mol	[1]
Melting Point	198-200 °C	[1]
Boiling Point (Predicted)	378.4 ± 27.0 °C	[2]
Density (Predicted)	1.342 ± 0.06 g/cm <sup>3</sup>	[2]
pKa (Predicted)	3.68 ± 0.36	[2]

Note: The boiling point, density, and pKa values are predicted and have not been experimentally verified in the available literature.

## Experimental Protocols

Detailed methodologies for the determination of key physical properties are essential for reproducibility and validation of data.

### Melting Point Determination

The melting point of a solid is a critical indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad range often indicates the presence of impurities.

Protocol: Capillary Melting Point Determination

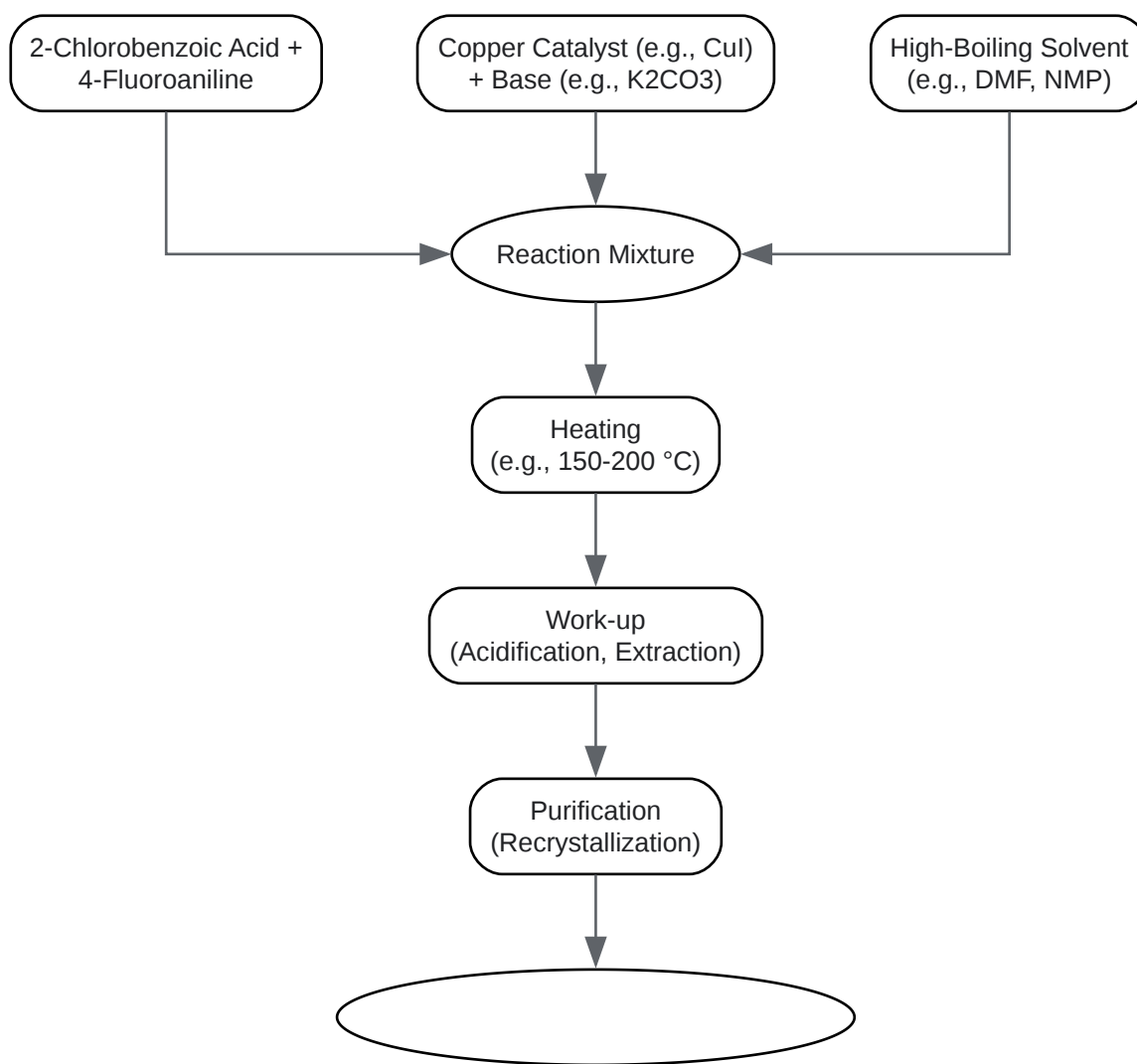
- **Sample Preparation:** A small amount of dry, finely powdered **N-(4-Fluorophenyl)anthranilic acid** is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or an automated detection system.
- **Heating:** The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting)

are recorded. This range is reported as the melting point.

## Synthesis Protocol: Ullmann Condensation

**N-(4-Fluorophenyl)anthranilic acid** can be synthesized via the Ullmann condensation, a copper-catalyzed reaction between an aryl halide and an amine.

Illustrative Workflow for Ullmann Condensation:



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Caption: General workflow for the synthesis of **N-(4-Fluorophenyl)anthranilic acid** via Ullmann condensation.

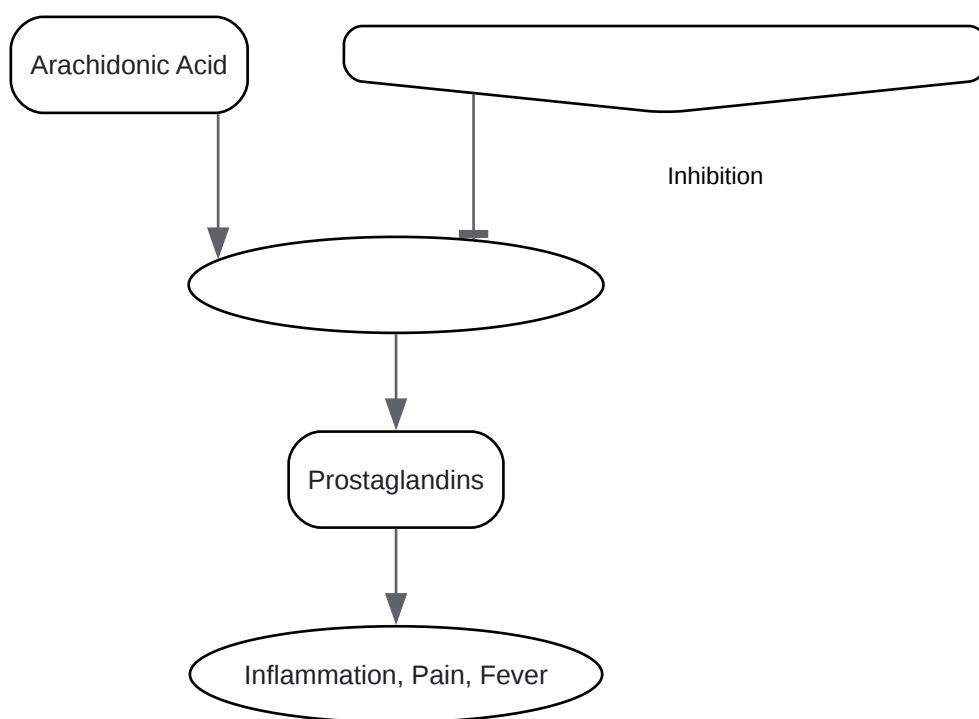
## Biological Activity and Signaling Pathways

Derivatives of anthranilic acid are known to possess a wide range of biological activities. While specific signaling pathways for **N-(4-Fluorophenyl)anthranilic acid** are not extensively detailed in the current literature, the broader class of fenamates, to which it belongs, are well-known non-steroidal anti-inflammatory drugs (NSAIDs). The primary mechanism of action for NSAIDs is the inhibition of cyclooxygenase (COX) enzymes, which are key in the biosynthesis of prostaglandins, potent mediators of inflammation, pain, and fever.[2]

Furthermore, various derivatives of anthranilic acid have been investigated for their potential as:

- Antimicrobial and antiviral agents.
- Anticancer agents by initiating apoptosis and inhibiting key signaling pathways.
- Inhibitors of aldo-keto reductase enzymes.
- Neuroprotective agents.

Hypothesized Mechanism of Action (NSAID-like):



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Caption: Hypothesized inhibitory action of **N-(4-Fluorophenyl)anthranilic acid** on the cyclooxygenase pathway.

## Conclusion

**N-(4-Fluorophenyl)anthranilic acid** is a compound with established physical properties and significant potential for further investigation, particularly in the realm of medicinal chemistry. This guide provides foundational data and standardized protocols to aid researchers in their studies. Further experimental validation of its predicted properties, a comprehensive analysis of its spectral data, and in-depth exploration of its biological mechanisms of action are warranted to fully elucidate its therapeutic potential.

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## References

- 1. N-Phenylanthranilic Acid | C<sub>13</sub>H<sub>11</sub>NO<sub>2</sub> | CID 4386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: N-(4-Fluorophenyl)anthranilic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186396#n-4-fluorophenyl-anthranilic-acid-physical-properties]

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